Topic: Comprehensive Analytical Characterization of 3-Hydroxy-1,5-naphthyridine-4-carbaldehyde

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Compound of Interest

Compound Name:	*3-Hydroxy-1,5-naphthyridine-4-carbaldehyde*
CAS No.:	*1056877-14-5*
Cat. No.:	*B1497316*

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Audience: Researchers, scientists, and drug development professionals.

Foreword: The Analytical Imperative for Novel Heterocycles

In the landscape of modern drug discovery and materials science, the 1,5-naphthyridine scaffold is a recurring motif of significant interest, valued for its wide range of biological activities and applications as a ligand or in organic electronics.[1] The specific functionalization of this core, as seen in **3-Hydroxy-1,5-naphthyridine-4-carbaldehyde**, creates a versatile intermediate ripe for further synthetic elaboration.[1] However, its utility is predicated on the unambiguous confirmation of its structure and purity. A multi-faceted analytical approach is not merely a quality control checkpoint; it is the foundation upon which all subsequent research is built.

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This guide eschews a rigid, one-size-fits-all template. Instead, it presents an integrated analytical philosophy, detailing the core techniques required to build a comprehensive characterization dossier for this specific molecule. We will delve into not just the "how" but the "why" of each method, providing field-tested insights to ensure that the data generated is both accurate and meaningful.

Foundational Properties and Purity Assessment via High-Performance Liquid Chromatography (HPLC)

The first step in characterizing any new chemical entity is to assess its purity. For a polar, aromatic compound like **3-Hydroxy-1,5-naphthyridine-4-carbaldehyde**, Reverse-Phase High-Performance Liquid Chromatography (RP-HPLC) is the gold standard.

Causality Behind the Method: We employ a C18 stationary phase, which is nonpolar. The mobile phase is a polar mixture of water and an organic solvent (typically acetonitrile). The compound, being moderately polar, will have a good affinity for both phases, allowing for excellent separation from nonpolar and highly polar impurities. The addition of an acid, such as formic acid, serves a dual purpose: it protonates residual silanols on the stationary phase to prevent peak tailing and ensures the analyte is in a single ionic state, leading to sharp, symmetrical peaks. For mass spectrometry coupling, formic acid is preferred due to its volatility. [2]

Protocol 1: UPLC/HPLC Purity and Stability Assay

- System Preparation:
  - Chromatograph: An Ultra-High-Performance Liquid Chromatography (UPLC) or HPLC system equipped with a photodiode array (PDA) or UV-Vis detector.
  - Column: A high-quality C18 column (e.g., Waters Acquity BEH C18, Agilent Zorbax Eclipse Plus C18) with dimensions of 2.1 x 50 mm and a particle size of 1.7-1.8 µm is ideal for fast, high-resolution analysis.
  - Mobile Phase A: 0.1% Formic Acid in Water.
  - Mobile Phase B: 0.1% Formic Acid in Acetonitrile.

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- System Purge: Thoroughly purge all lines to eliminate bubbles and ensure a stable baseline.

- Sample Preparation:
  - Accurately weigh ~1 mg of **3-Hydroxy-1,5-naphthyridine-4-carbaldehyde**.
  - Dissolve in 10 mL of a 50:50 mixture of Acetonitrile and Water to create a 100 µg/mL stock solution.
  - Further dilute to a working concentration of ~10 µg/mL.
  - Rationale: The chosen diluent should be similar in composition to the initial mobile phase to ensure good peak shape upon injection.

- Instrumental Method:
  - The following parameters provide a robust starting point and should be optimized as needed.

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Parameter	Recommended Setting	Justification
Flow Rate	0.4 mL/min	Appropriate for a 2.1 mm ID column, ensuring optimal efficiency.
Injection Volume	2 µL	Small volume minimizes potential for column overload and peak distortion.
Column Temperature	40 °C	Elevated temperature reduces mobile phase viscosity and improves peak shape.
Detection Wavelength	254 nm & Max Plot	254 nm is a common wavelength for aromatic compounds. A PDA detector allows for the extraction of the UV maximum for highest sensitivity.
Gradient Program	5% to 95% B over 5 min	A generic "scouting" gradient to elute a wide range of potential impurities.

- Self-Validation and Data Interpretation:
  - System Suitability: Before sample analysis, perform five replicate injections of the working standard. The Relative Standard Deviation (RSD) for retention time should be <0.5% and for peak area <2.0%. This confirms the system is performing consistently.
  - Purity Assessment: Analyze the sample. The purity is calculated as the percentage of the main peak area relative to the total area of all peaks detected.
  - Peak Tailing: An ideal peak has a tailing factor between 0.9 and 1.2. Significant tailing may indicate secondary interactions with the column, which can be mitigated by adjusting the mobile phase pH.

Caption: HPLC Purity Analysis Workflow.

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Definitive Structural Elucidation

While HPLC confirms purity, it does not confirm identity. A combination of Mass Spectrometry (MS) and Nuclear Magnetic Resonance (NMR) spectroscopy is required for unambiguous structural confirmation.

A. Molecular Weight Verification by Mass Spectrometry

Causality Behind the Method: Electrospray Ionization (ESI) is a soft ionization technique perfect for polar molecules, preventing fragmentation and yielding a clear signal for the intact molecule. Operating in positive ion mode will generate the protonated molecule, $[M+H]^+$. High-Resolution Mass Spectrometry (HRMS), often using a Time-of-Flight (TOF) or Orbitrap analyzer, provides a mass measurement with enough accuracy (<5 ppm error) to confirm the elemental formula, adding a high degree of confidence to the identification.

Protocol 2: LC-MS and HRMS Analysis

- System: A UPLC system (as described in Protocol 1) coupled to a high-resolution mass spectrometer (e.g., Q-TOF, Orbitrap).
- Method: Use the same LC method as Protocol 1. This allows for the correlation of the UV peak with the corresponding mass.
- MS Parameters (Positive ESI Mode):
  - Capillary Voltage: 3.5 kV
  - Source Temperature: 120 °C
  - Desolvation Gas Flow (N_2): 600 L/hr
  - Desolvation Temperature: 350 °C
  - Mass Range: 50 - 500 m/z
- Data Interpretation:
  - The molecular formula of **3-Hydroxy-1,5-naphthyridine-4-carbaldehyde** is $C_9H_6N_2O$.[3]

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- Calculate the exact mass of the neutral molecule and the protonated adduct.
- Compare the measured mass from the HRMS to the calculated mass. The difference should be less than 5 ppm.

Species	Calculated Exact Mass	Expected m/z $[M+H]^+$
$C_9H_6N_2O$	158.04801	159.05529

B. Structural Fingerprinting by NMR Spectroscopy

Causality Behind the Method: NMR provides detailed information about the chemical environment of each hydrogen (^{1}H NMR) and carbon (^{13}C NMR) atom, effectively mapping the molecule's carbon-hydrogen framework. The choice of solvent is critical; using DMSO-d_6 allows for the observation of the exchangeable hydroxyl (-OH) proton, which would be lost in solvents like D_2O. 2D NMR techniques like COSY (^{1}H-^{1}H correlation) and HSQC (^{1}H-^{13}C correlation) are invaluable for definitively assigning which proton is attached to which carbon.

Protocol 3: ^{1}H and ^{13}C NMR Spectroscopy

- Sample Preparation: Dissolve 5-10 mg of the compound in ~0.7 mL of Deuterated Dimethyl Sulfoxide (DMSO-d_6).
- Instrument: A 400 MHz (or higher) NMR spectrometer.
- Experiments:
  - ^{1}H NMR: Acquire a standard proton spectrum.
  - ^{13}C NMR: Acquire a proton-decoupled carbon spectrum.
  - (Optional but Recommended) 2D NMR: Acquire COSY and HSQC spectra to confirm assignments.
- Expected Chemical Shifts (Predicted): Based on the structure and data from similar naphthyridine compounds, the following shifts can be anticipated.[4][5]

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Proton	Predicted ^{1}H Shift (ppm, DMSO-d_6)	Carbon	Predicted ^{13}C Shift (ppm, DMSO-d_6)
Aldehyde (-CHO)	~10.2 (singlet)	Aldehyde (-CHO)	~190
Hydroxyl (-OH)	>10.0 (broad singlet)	C-OH	~160
H2	~9.0 (singlet)	C2	~150
H8	~8.8 (doublet)	C4	~115
H6	~8.4 (doublet)	C-CHO	~145
H7	~7.8 (triplet)	Aromatic CHs	120-140
Quaternary Cs	135-155		

Integrated Characterization Strategy

No single technique provides the complete picture. The power of this analytical workflow lies in the integration of orthogonal methods. HPLC confirms the sample is pure, MS confirms it has the correct mass and elemental formula, and NMR confirms the specific arrangement of atoms.

Caption: Integrated Analytical Characterization Workflow.

By systematically applying these protocols, researchers can establish a robust and reliable analytical profile for **3-Hydroxy-1,5-naphthyridine-4-carbaldehyde**, ensuring the integrity of their starting material and the validity of all subsequent scientific endeavors.

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